

## 5-Bromopyridin-2-ol molecular weight

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Compound of Interest		
Compound Name:	5-Bromopyridin-2-ol	
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An In-depth Technical Guide to 5-Bromopyridin-2-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **5-Bromopyridin-2-ol** (CAS No: 13466-38-1), a heterocyclic building block utilized in organic synthesis and life science research. It details the molecule's physicochemical properties, representative experimental protocols, safety information, and potential applications.

# **Physicochemical Properties**

**5-Bromopyridin-2-ol**, also known as 5-bromo-2-hydroxypyridine or 5-bromo-2(1H)-pyridinone, is an off-white to yellow-brown crystalline powder.[1][2] It exists in tautomeric equilibrium between the pyridinol and pyridone forms. The compound serves as a valuable intermediate in the synthesis of more complex molecules.[3][4] A summary of its key quantitative data is presented below.

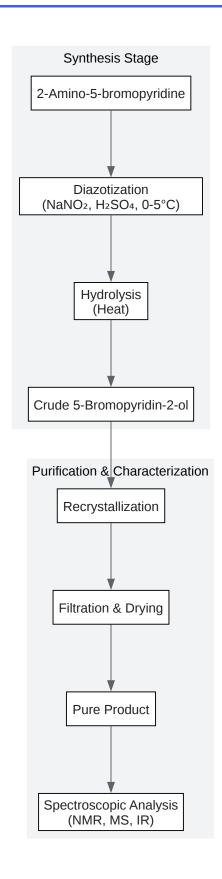


Property	Value	Source(s)
Molecular Weight	174.00 g/mol	[5]
Molecular Formula	C <sub>5</sub> H <sub>4</sub> BrNO	[5]
CAS Number	13466-38-1	[5]
Melting Point	180-183 °C	[1][2][6]
Boiling Point	305.9 ± 42.0 °C (Predicted)	[2]
Density	1.776 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2][6]
рКа	9.96 ± 0.10 (Predicted)	[2]
Appearance	Off-white to yellow-brown crystalline powder	[1][2]

# **Synthesis and Characterization Workflow**

The synthesis of **5-Bromopyridin-2-ol** can be achieved from commercially available precursors such as 2-amino-5-bromopyridine. The general workflow involves a diazotization reaction followed by hydrolysis, purification, and characterization.





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Caption: General workflow for the synthesis and characterization of **5-Bromopyridin-2-ol**.



# Experimental Protocols Representative Synthesis via Diazotization

This protocol is a representative method based on standard organic chemistry transformations for converting 2-aminopyridines to 2-pyridones.

- Dissolution: Gradually add 2-amino-5-bromopyridine (1 eq.) to concentrated sulfuric acid under ice cooling. Stir the mixture at room temperature for 2 hours to ensure complete dissolution.
- Diazotization: Cool the reaction mixture again in an ice-water bath. Slowly add sodium nitrite (1.2 eq.) portion-wise, maintaining the internal temperature below 5 °C.
- Reaction: After the addition of sodium nitrite, allow the mixture to stir at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Hydrolysis & Neutralization: Once the reaction is complete, pour the mixture carefully onto
  crushed ice. Neutralize the solution to a pH of approximately 4-5 using a saturated sodium
  hydroxide solution.
- Isolation: The resulting precipitate (crude 5-Bromopyridin-2-ol) is collected by filtration, washed thoroughly with cold water, and dried.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent such as ethanol or an ethanol/water mixture.

## Characterization

The identity and purity of the synthesized **5-Bromopyridin-2-ol** can be confirmed using standard analytical techniques. While specific spectral data is not provided in the search results, the expected characteristics are as follows:

• ¹H NMR: In a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>), the spectrum is expected to show three distinct signals in the aromatic region corresponding to the three protons on the pyridine ring. The proton adjacent to the bromine atom and the two protons adjacent to the nitrogen and oxygen atoms will exhibit characteristic chemical shifts and coupling patterns.



- ¹³C NMR: The spectrum should display five signals corresponding to the five carbon atoms in the pyridine ring.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak (M+) and a characteristic M+2 peak of similar intensity, which is indicative of the presence of a single bromine atom.
- Infrared (IR) Spectroscopy: The IR spectrum is expected to show a broad absorption band for the O-H or N-H stretch (depending on the tautomer) and characteristic peaks for C=O (in the pyridone form) and C=C/C=N bonds of the aromatic ring.

Analytical data, including NMR, HPLC, and LC-MS, are often available from commercial suppliers.[5]

## **Applications in Research**

**5-Bromopyridin-2-ol** is primarily used as a biochemical reagent and an intermediate in organic synthesis.[1][3][4] Its utility stems from the reactivity of the bromine atom, which can be displaced or used in cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to introduce new functional groups. It also serves as a precursor for creating sulfonylation reagents.[4] While specific biological activities for this compound are not extensively documented, related pyridine derivatives have shown potential in various areas, including:

- Anti-thrombolytic activity[7]
- Biofilm inhibition, particularly against Escherichia coli[7]
- Haemolytic activity[7]

These applications highlight the importance of **5-Bromopyridin-2-ol** as a scaffold for developing novel compounds with potential therapeutic value.

## Safety and Handling

Hazard Identification:

Causes skin irritation.



- Causes serious eye irritation.
- May cause respiratory irritation.[6]

#### **Recommended Precautions:**

- Handling: Use only under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles (EN 166), and a lab coat. Avoid generating dust. Wash hands thoroughly after handling.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep in a dark place under an inert atmosphere.[2][5] Recommended long-term storage for stock solutions is at -80°C for up to 6 months.[3]
- First Aid:
  - Eyes: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[8]
  - Skin: Wash off immediately with plenty of water for at least 15 minutes.
  - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[9]
  - Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.
     [8]

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